

Advanced Materials Support Center: LaNi₅ Grain Size & Hydrogen Diffusion Kinetics

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Compound of Interest

Compound Name: *Lanthanum;nickel*

CAS No.: *12196-72-4*

Cat. No.: *B1585180*

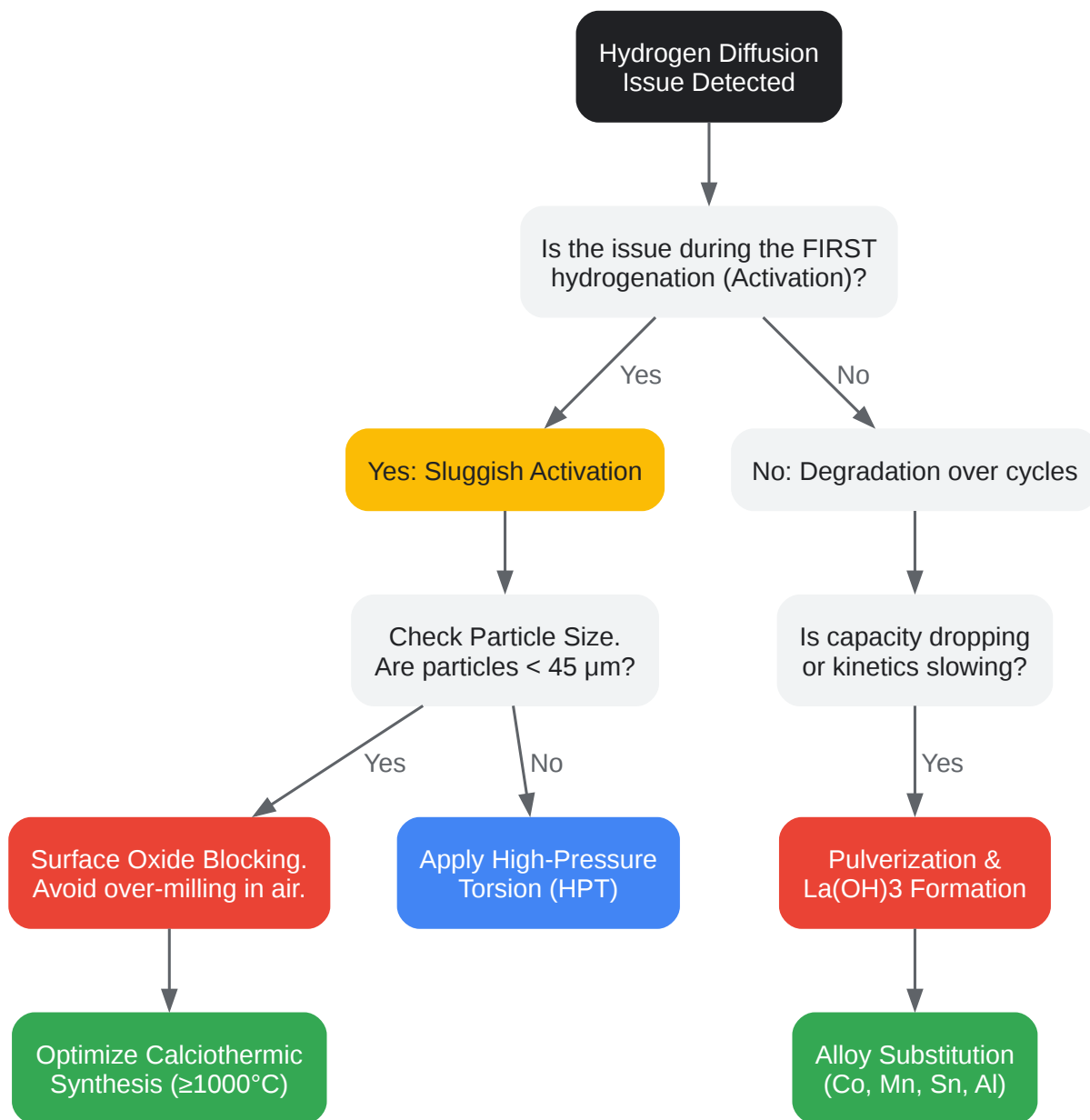
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Welcome to the Technical Support Center for LaNi₅-based solid-state hydrogen storage. For researchers and drug development professionals, ultra-pure hydrogen is critical. In Active Pharmaceutical Ingredient (API) synthesis, trace gas impurities (like CO or O₂) from standard cylinders can irreversibly poison expensive Pd/C or Pt hydrogenation catalysts. LaNi₅ metal hydrides act as solid-state purifiers and buffers, releasing >99.999% pure hydrogen at steady, low pressures ideal for benchtop flow chemistry.

However, achieving optimal hydrogen diffusion rates requires precise control over the alloy's crystallite (grain) size, particle size, and grain boundary chemistry. This guide provides field-proven troubleshooting protocols and mechanistic insights to resolve kinetic bottlenecks in your LaNi₅ workflows.

Diagnostic Workflow: Hydrogenation Kinetics

Use the following decision tree to isolate the root cause of sluggish hydrogen diffusion or capacity loss in your LaNi₅ systems.



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Diagnostic logic for LaNi₅ hydrogen diffusion issues.

Troubleshooting Guides & FAQs

Q1: Why does my finely milled LaNi_5 powder ($<45\text{ }\mu\text{m}$) show slower initial hydrogen activation than coarse chunks ($>1\text{ mm}$)?

The Causality: This is known as the particle size paradox. While intuition suggests that smaller particles provide a larger surface area for hydrogen absorption, LaNi_5 is highly susceptible to surface segregation. Lanthanum atoms migrate to the surface and oxidize, forming an impermeable layer of La_2O_3 or $\text{La}(\text{OH})_3$ that blocks H_2 dissociation. Finely milled powders have an exponentially larger total surface area, meaning there is significantly more oxide barrier to break through compared to coarse chunks. **The Fix:** Do not rely solely on particle size reduction for activation. Instead, utilize High-Pressure Torsion (HPT) or strictly anaerobic mechanical alloying. HPT introduces severe plastic deformation and massive grain boundary networks (reducing crystallite size without increasing particle surface area exposed to oxygen), which drastically cuts down incubation time. **Self-Validation:** Run a parallel activation in your Sievert's apparatus using $>1\text{ mm}$ as-cast chunks. If the chunks activate faster than your $<45\text{ }\mu\text{m}$ powder, surface oxidation during your milling process is confirmed.

Q2: My LaNi_5 alloy loses capacity and diffusion speed after 25-50 cycles. How do I stabilize the grain boundaries?

The Causality: Pure LaNi_5 undergoes a $\sim 25\%$ volume expansion during the transition to LaNi_5H_6 . Repeated hydriding/dehydriding causes severe intragranular strain, leading to catastrophic pulverization. During this scrambling, La atoms are thrown to the newly formed grain boundaries where they react with trace moisture/oxygen to form needle-like $\text{La}(\text{OH})_3$ crystals. This consumes the active material and destroys diffusion pathways. **The Fix:** Implement elemental substitution (e.g., Co, Mn, Al, or Sn). Substituting Ni with Co and Mn (e.g., $\text{LaNi}_4\text{Mn}_{0.5}\text{Co}_{0.5}$) alters the lattice parameters, widening the interstitial sites for faster H-atom migration while simultaneously reducing the volume expansion ratio. Cobalt also provides strong catalytic activity at the grain boundaries, preventing degradation.

Q3: How can I synthetically control the crystallite size to maximize the intragranular diffusion coefficient (DH)?

The Causality: Hydrogen diffusion occurs via two parallel pathways: rapidly along grain boundaries and slower through the intragranular interstitial sites. By engineering a nanocrystalline structure (50–100 nm crystallite size), you exponentially increase the density of grain boundary "highways." The Fix: Optimize your calciothermic reduction synthesis. Maintain a synthesis temperature of $\geq 1000^{\circ}\text{C}$ for ≥ 4 hours to ensure complete diffusion saturation of solid Ni particles with La, preventing the formation of Ca-Ni impurity phases that block diffusion . Self-Validation: Post-synthesis, strictly limit the hydrometallurgical slaking duration to < 2 hours. Extended slaking increases the oxygen content, which will immediately reflect as a drop in your measured DH.

Quantitative Performance Data

The following table summarizes the impact of grain size engineering and elemental substitution on the hydrogen diffusion coefficient (DH) and cycle stability.

Material / Alloy	Processing Method	Crystallite/Grain Size	DH(cm^2/s)	Cycle Stability (Capacity retention at 50 cycles)
Pure LaNi_5	As-Cast	$> 100\text{ }\mu\text{m}$	$\sim 1.0 \times 10^{-10}$	Poor ($\sim 60\%$)
Pure LaNi_5	HPT Processed	Nanocrystalline	$\sim 5.0 \times 10^{-10}$	Moderate ($\sim 75\%$)
$\text{LaNi}_{4.8}\text{Sn}_{0.2}$	Arc Melting + Annealing	$50\text{--}100\text{ }\mu\text{m}$	$\sim 2.5 \times 10^{-9}$	Excellent ($\sim 90\%$)
$\text{LaNi}_{4.3}\text{Co}_{0.4}\text{Al}_{0.3}$	Arc Melting + Annealing	$50\text{--}100\text{ }\mu\text{m}$	$\sim 8.0 \times 10^{-9}$	Excellent ($> 90\%$)
$\text{LaNi}_4\text{Mn}_{0.5}\text{Co}_{0.5}$	Mechanical Alloying	$50\text{--}100\text{ nm}$	$\sim 6.5 \times 10^{-9}$	Excellent ($> 92\%$)

Data synthesized from electrochemical hydriding kinetics and Sievert's volumetric analyses , .

Standard Operating Procedures (SOPs)

Protocol A: Mechanical Alloying for Grain Refinement

This protocol introduces high-density grain boundaries to improve diffusion kinetics while preventing the "particle size paradox" oxidation.

- Pre-processing: Crush the cast LaNi_5 ingot into <2 mm pieces using an agate mortar.
- Atmospheric Control (Critical): Transfer the pieces into stainless steel milling vials inside an argon-filled glovebox ($\text{O}_2 < 1$ ppm, $\text{H}_2\text{O} < 1$ ppm). Add stainless steel milling balls. Do not open the vials outside the glovebox.
- Milling Parameters:
 - Set the Ball-to-Powder Ratio (BPR) to 20:1.
 - Mill at 350 rpm for a duration of 2 to 8 hours.
 - Validation Check: Extract a small aliquot at 4 hours. Run X-Ray Diffraction (XRD). Use the Scherrer equation on the (101) peak broadening to confirm the crystallite size has dropped below 100 nm.
- Stress Relief (Optional): If the microstrain introduced by milling is too high (which can collapse interstitial H-sites), anneal the powder at 400°C for 1 hour under high vacuum (10^{-5} mbar).

Protocol B: Calciothermic Reduction Synthesis for High-Purity Nanocrystalline LaNi_5

Used to synthesize high-purity, optimally sized grains directly from oxide precursors, avoiding the energy-intensive melting process.

- Charge Preparation: Homogeneously mix La_2O_3 powder, Ni powder, Ca granules (as the reducing agent), and CaCl_2 (as a flux to lower the melting point of the slag).
- Thermal Reduction: Load the charge into a specialized steel crucible. Heat in a sealed reactor under flowing Argon to 1000°C . Hold for exactly 4 hours. This specific window

ensures the diffusion of La into solid Ni without forming detrimental Ca-Ni intermetallics .

- Hydrometallurgical Treatment:
 - Cool the reactor to room temperature.
 - Leach the resulting product in dilute acetic acid to dissolve CaO and unreacted Ca.
 - Slake with deionized water for no more than 1.5 hours to prevent oxygen contamination of the LaNi₅ grain boundaries.
 - Filter and dry under vacuum at 80°C.

References

- Effect of HPT on the First Hydrogenation of LaNi₅ Metal Hydride. Energies, 2021. [\[Link\]](#)
- Intermetallic Compounds Synthesized by Mechanical Alloying for Solid-State Hydrogen Storage: A Review. Materials, 2021. [\[Link\]](#)
- Experimental study of the microstructures and hydrogen storage properties of the LaNi₄Mn_{0.5}Co_{0.5} alloys. Heliyon, 2023. [\[Link\]](#)
- Effect of synthesis parameters on phase composition, purity and structure of LaNi₅ powder produced by calciothermic process. Journal of Alloys and Compounds, 2025. [\[Link\]](#)
- Hydrogen Gas Phase and Electrochemical Hydriding of LaNi₅-xM_x (M = Sn, Co, Al) Alloys. Molecules, 2021. [\[Link\]](#)
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